

Validating the Structure of 4-(Isobutylthio)phenylboronic Acid Derivatives: A Comparative Guide

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Compound of Interest

Compound Name: 4-(Isobutylthio)phenylboronic acid

CAS No.: 1217500-97-4

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For researchers, scientists, and drug development professionals engaged in the synthesis and application of novel therapeutics, rigorous structural validation of new chemical entities is paramount. This guide provides a comprehensive comparison of analytical techniques for the characterization of **4-(isobutylthio)phenylboronic acid** and its derivatives. Phenylboronic acids are a versatile class of compounds with significant applications in medicinal chemistry, particularly as enzyme inhibitors and for targeted drug delivery. Their ability to form reversible covalent bonds with diols makes them attractive for interacting with biological molecules such as glycoproteins on cell surfaces.

This guide presents a comparative overview of key analytical methods, supported by experimental data from closely related analogs where direct data for **4-(isobutylthio)phenylboronic acid** is not readily available. Detailed experimental protocols are provided to facilitate the replication of these validation studies.

Data Presentation: A Comparative Analysis of Analytical Techniques

The structural elucidation of **4-(isobutylthio)phenylboronic acid** derivatives relies on a combination of spectroscopic and spectrometric techniques. Each method provides unique and complementary information, as summarized below.

Table 1: Spectroscopic and Spectrometric Data for the Structural Validation of Phenylboronic Acid Derivatives

Analytical Technique	Information Provided	Key Parameters & Expected Values for 4-(Alkylthio)phenylboronic Acid Analogs
¹ H NMR Spectroscopy	Provides information on the chemical environment and connectivity of hydrogen atoms.	Chemical Shifts (δ) in ppm (DMSO-d ₆): Aromatic protons (7.2-7.8 ppm), -SCH ₂ - protons (~2.9 ppm), -CH- proton (~1.8 ppm), -CH ₃ protons (~0.9 ppm), B(OH) ₂ protons (broad singlet, variable).
¹³ C NMR Spectroscopy	Reveals the chemical environment of carbon atoms, confirming the carbon skeleton.	Chemical Shifts (δ) in ppm (CDCl ₃): Aromatic carbons (120-150 ppm), Carbon attached to Boron (often not observed due to quadrupolar relaxation), -SCH ₂ - carbon (~45 ppm), -CH- carbon (~28 ppm), -CH ₃ carbons (~22 ppm).[1]
Mass Spectrometry (MS)	Determines the molecular weight and provides information on the elemental composition and fragmentation pattern.	High-Resolution Mass Spectrometry (HRMS): Expected [M+H] ⁺ for C ₁₀ H ₁₅ BO ₂ S. Calculated m/z can be precisely matched with the observed value.[1]
Infrared (IR) Spectroscopy	Identifies functional groups present in the molecule.	Characteristic Absorption Bands (cm ⁻¹): O-H stretch (broad, ~3300 cm ⁻¹), C-H stretch (aromatic, ~3070 cm ⁻¹), C-H stretch (aliphatic, 2800-3000 cm ⁻¹), C=C stretch (aromatic, ~1600 cm ⁻¹), B-O stretch (~1350 cm ⁻¹), C-S stretch (~700 cm ⁻¹).[1]

¹¹ B NMR Spectroscopy	Directly probes the boron atom, providing information about its hybridization state (sp ² vs. sp ³).	Chemical Shift (δ) in ppm: Trigonal boronic acid (sp ²) typically resonates around 27-30 ppm. Tetrahedral boronate esters (sp ³) formed upon diol binding shift upfield.
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Experimental Protocols

Detailed methodologies are essential for the accurate and reproducible structural validation of **4-(isobutylthio)phenylboronic acid** derivatives.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H and ¹³C NMR Spectroscopy:
 - Sample Preparation: Dissolve approximately 5-10 mg of the compound in 0.6 mL of a suitable deuterated solvent (e.g., DMSO-d₆ or CDCl₃).
 - Instrumentation: A 400 MHz or 500 MHz NMR spectrometer.
 - Acquisition Parameters:
 - ¹H NMR: Acquire spectra with a sufficient number of scans to obtain a good signal-to-noise ratio. A spectral width of -2 to 12 ppm is typically appropriate.
 - ¹³C NMR: Acquire proton-decoupled spectra. A larger number of scans will be required compared to ¹H NMR due to the lower natural abundance of ¹³C.
- ¹¹B NMR Spectroscopy:
 - Sample Preparation: Dissolve approximately 10-20 mg of the compound in 0.6 mL of a deuterated solvent in a quartz NMR tube to avoid background signals from borosilicate glass.
 - Instrumentation: A spectrometer equipped with a boron-observe probe.

- Acquisition Parameters: Acquire spectra with a spectral width that covers the expected chemical shift range for both sp^2 and sp^3 boron species (e.g., -20 to 60 ppm).

Mass Spectrometry (MS)

- High-Resolution Mass Spectrometry (HRMS):
 - Sample Preparation: Prepare a dilute solution of the sample (1-10 $\mu\text{g/mL}$) in a solvent compatible with the ionization source, such as acetonitrile or methanol.
 - Instrumentation: An LC-MS system equipped with an electrospray ionization (ESI) or atmospheric pressure chemical ionization (APCI) source and a high-resolution mass analyzer (e.g., TOF or Orbitrap).
 - Analysis: Introduce the sample into the mass spectrometer via direct infusion or after chromatographic separation. Acquire data in positive or negative ion mode to identify the molecular ion and compare the exact mass with the calculated theoretical mass.

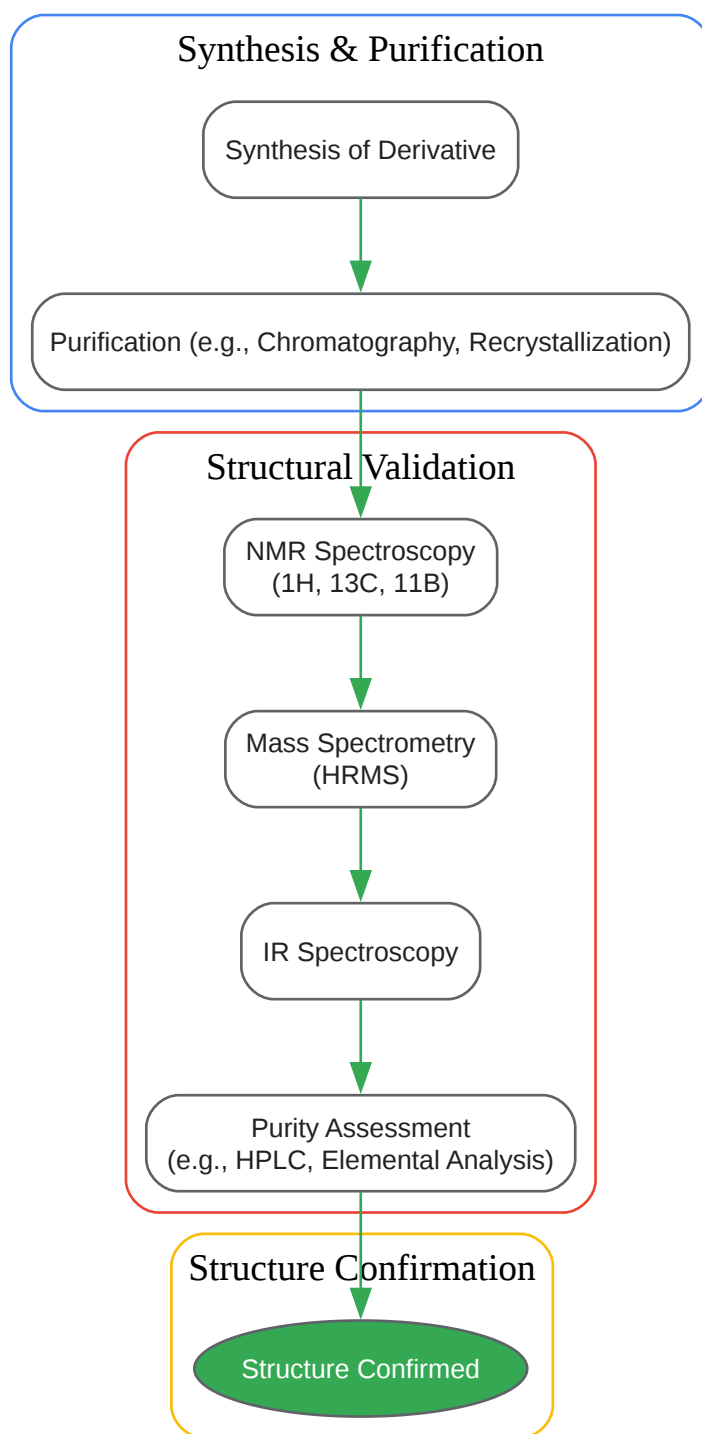
Infrared (IR) Spectroscopy

- Sample Preparation: The sample can be analyzed as a solid using an Attenuated Total Reflectance (ATR) accessory or as a KBr pellet.
- Instrumentation: A Fourier-Transform Infrared (FT-IR) spectrometer.
- Acquisition: Acquire the spectrum over a range of 4000 to 400 cm^{-1} . Perform a background scan prior to sample analysis.

Mandatory Visualization

Workflow for Structural Validation

The following diagram illustrates a logical workflow for the comprehensive structural validation of a newly synthesized **4-(isobutylthio)phenylboronic acid** derivative.

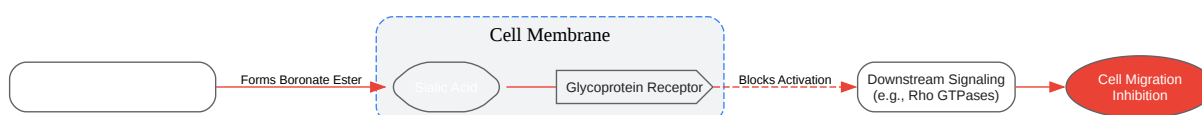


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Caption: A logical workflow for the synthesis and structural validation of **4-(isobutylthio)phenylboronic acid** derivatives.

Signaling Pathway Interaction

Phenylboronic acids are known to interact with cell surface glycoproteins, which are often overexpressed in cancer cells. Sialic acid is a common terminal monosaccharide on these glycoproteins. The following diagram illustrates the interaction of a 4-(alkylthio)phenylboronic acid with a sialic acid residue on a cell surface glycoprotein, potentially inhibiting downstream signaling pathways involved in cell migration.



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Caption: Interaction of a phenylboronic acid derivative with cell surface sialic acid, leading to inhibition of cell migration signaling.

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References

- 1. [rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
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